2-tert-butylcyclohexanamine molecular weight and formula

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Compound of Interest

Compound Name:	*2-Tert-butylcyclohexanamine*
CAS No.:	*35735-41-2*
Cat. No.:	*B2695771*

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An In-depth Technical Guide to **2-tert-Butylcyclohexanamine** ($C_{10}H_{21}N$) for Advanced Research and Pharmaceutical Development

Executive Summary: This guide provides a comprehensive technical overview of **2-tert-butylcyclohexanamine**, a saturated heterocyclic compound of significant interest to researchers and medicinal chemists. We will delve into its core molecular properties, including its definitive molecular weight and formula, and explore the profound influence of its bulky tert-butyl group on its stereochemistry and conformational behavior. This document outlines a logical synthetic pathway, details methods for its analytical characterization, discusses its strategic applications in drug development, and provides essential safety and handling information. The unique conformational rigidity of this molecule makes it a valuable scaffold and building block in the design of structurally precise therapeutic agents.

Core Molecular Profile

2-tert-Butylcyclohexanamine is an organic compound characterized by a cyclohexane ring substituted with an amine group at position 1 and a tert-butyl group at the adjacent position 2.

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This substitution pattern gives rise to distinct stereoisomers and conformational properties that are central to its utility.

Chemical Identity and Formula

The fundamental identity of this compound is established by its chemical formula and internationally recognized identifiers.

- Molecular Formula: $C_{10}H_{21}N$[1][2][3]
- IUPAC Name: 2-tert-butylcyclohexan-1-amine[1]
- CAS Number: 35735-41-2[1][3]
- Synonyms: **2-tert-butylcyclohexanamine**, 2-(1,1-dimethylethyl)cyclohexanamine

Molecular Weight and Physicochemical Properties

The molecular weight and key physical properties are summarized below. These values are critical for stoichiometric calculations in synthesis and for predicting the compound's behavior in various chemical environments.

Property	Value	Source
Molecular Weight	155.28 g/mol	PubChem[1]
Exact Mass	155.167400 Da	PubChem[1]
Physical State	Liquid (at standard conditions)	Inferred
logP (Octanol/Water)	2.550	Cheméo (Calculated)[2]
Boiling Point (Normal)	512.38 K (239.23 °C)	Cheméo (Calculated)[2]
Water Solubility ($log_{10}WS$)	-2.97 mol/L	Cheméo (Calculated)[2]

The Decisive Role of Stereochemistry and Conformation

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The most compelling structural feature of **2-tert-butylcyclohexanamine** is the presence of the sterically demanding tert-butyl group. This group is so large that it effectively "locks" the cyclohexane ring into a single chair conformation, as the energetic penalty for placing it in an axial position is prohibitively high (>4 kcal/mol)[4]. This conformational locking has profound implications for the spatial orientation of the amine group.

Analysis of cis and trans Diastereomers

With the tert-butyl group fixed in the equatorial position to minimize steric strain, the amine group at the C1 position can be either axial or equatorial, defining the two stable diastereomers:

- trans-**2-tert-butylcyclohexanamine**: In this isomer, the amine group also occupies an equatorial position. This diequatorial arrangement is the more thermodynamically stable of the two isomers, as it minimizes steric interactions.
- cis-**2-tert-butylcyclohexanamine**: To achieve a cis relationship with the equatorial tert-butyl group, the amine group must occupy an axial position. This axial orientation introduces destabilizing 1,3-diaxial interactions with the axial hydrogens on carbons 3 and 5 of the ring.

This predictable and rigid stereochemistry makes the separated isomers of **2-tert-butylcyclohexanamine** highly valuable as chiral building blocks or scaffolds where precise three-dimensional positioning of substituents is paramount.

Diagram of Conformational Isomers



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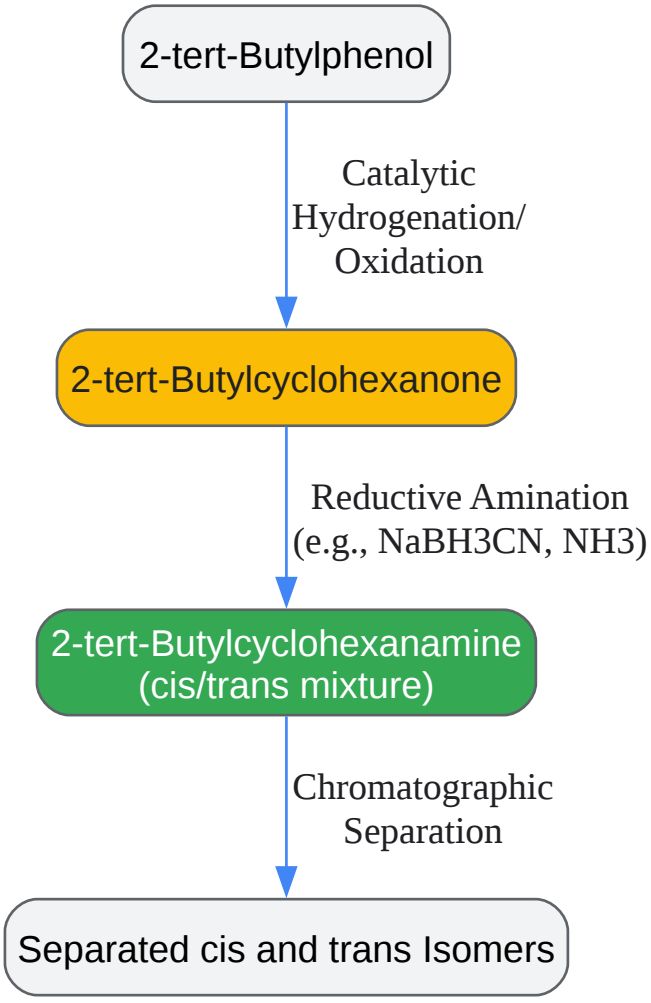
Caption: Conformational analysis of **2-tert-butylcyclohexanamine** isomers.

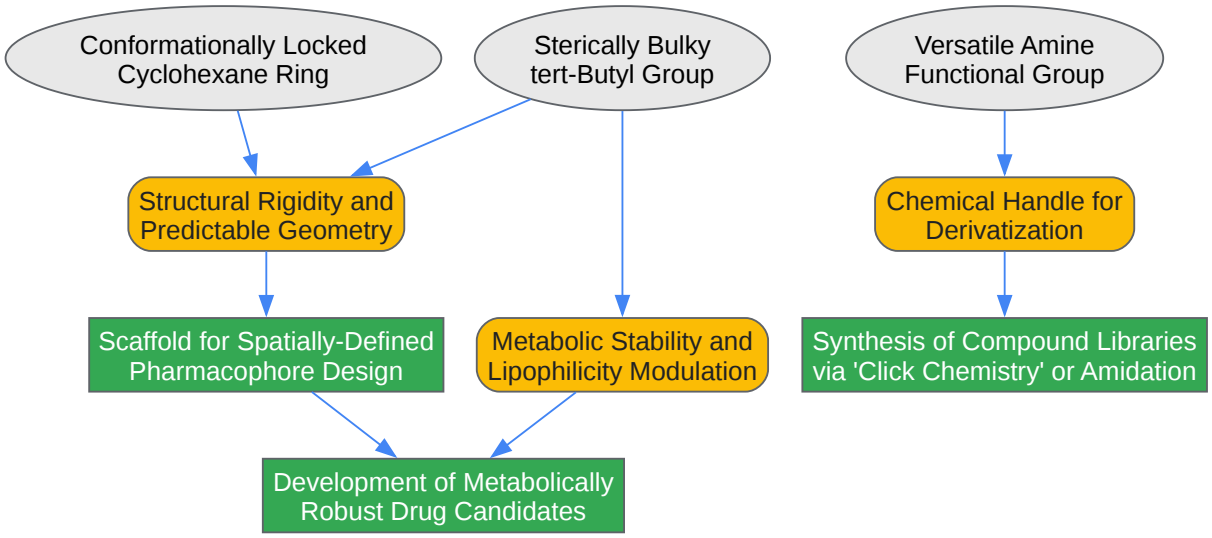
Synthesis and Characterization

A logical and common synthetic route to **2-tert-butylcyclohexanamine** involves the reductive amination of its corresponding ketone, 2-tert-butylcyclohexanone. The ketone itself is accessible from the hydrogenation of 2-tert-butylphenol[5][6].

Synthetic Workflow Diagram

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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